

Troubleshooting low signal in Boc-LRR-AMC experiments

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Compound of Interest

Compound Name: Boc-LRR-AMC

Cat. No.: B1667352

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Technical Support Center: Boc-LRR-AMC Experiments

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals using the fluorogenic substrate **Boc-LRR-AMC** (Boc-Leu-Arg-Arg-7-amido-4-methylcoumarin) to measure the trypsin-like activity of the 26S and 20S proteasome.

Frequently Asked Questions (FAQs)

Q1: What is **Boc-LRR-AMC** and how does it work?

Boc-LRR-AMC is a synthetic peptide substrate that is specifically cleaved by the trypsin-like activity of the proteasome. The peptide, Boc-Leu-Arg-Arg, is conjugated to a fluorescent molecule, 7-amino-4-methylcoumarin (AMC). In its intact form, the fluorescence of AMC is quenched. Upon enzymatic cleavage by the proteasome, free AMC is released, resulting in a measurable increase in fluorescence. This fluorescence intensity is directly proportional to the proteasomal activity.^{[1][2]}

Q2: What are the optimal excitation and emission wavelengths for detecting the fluorescent signal from cleaved AMC?

The optimal excitation wavelength for free AMC is in the range of 340-380 nm, and the optimal emission wavelength is between 440-460 nm.[1][2][3] It is recommended to confirm the optimal wavelengths for your specific plate reader.

Q3: What is the recommended working concentration for **Boc-LRR-AMC**?

The recommended working concentration for **Boc-LRR-AMC** is typically between 50 μ M and 200 μ M.[4][5] However, the optimal concentration may vary depending on the specific experimental conditions, such as the amount of proteasome in the sample and the incubation time. It is advisable to perform a substrate titration to determine the optimal concentration for your assay.

Q4: How should I properly store **Boc-LRR-AMC**?

Proper storage of **Boc-LRR-AMC** is critical to maintain its stability and prevent degradation.

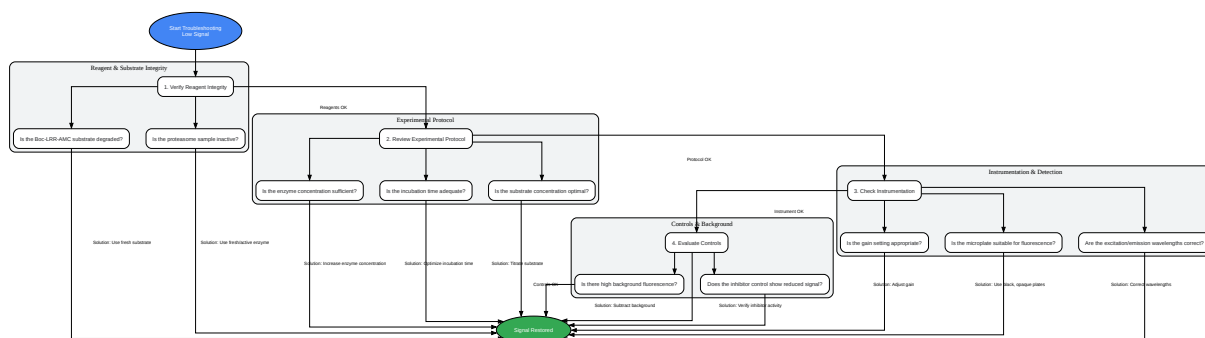
- Powder: Store the unopened product at -20°C to -70°C.[6]
- Stock Solution (in DMSO): Prepare a stock solution in high-quality, anhydrous DMSO. Aliquot the stock solution to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.[4][5][7] A stock solution stored at -80°C is typically stable for up to 6 months, while at -20°C it is stable for about 1 month.[7]

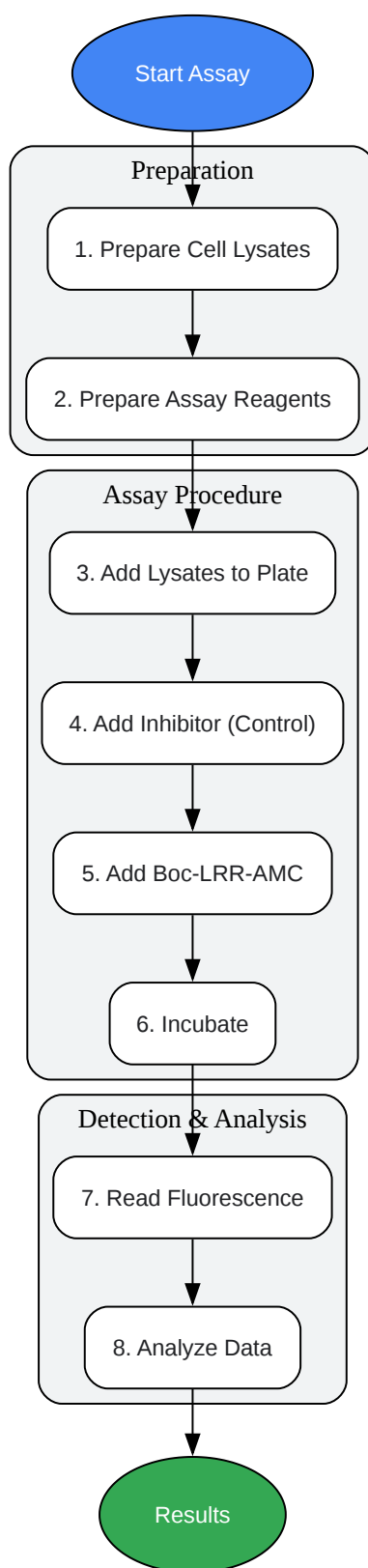
Troubleshooting Guide: Low Signal

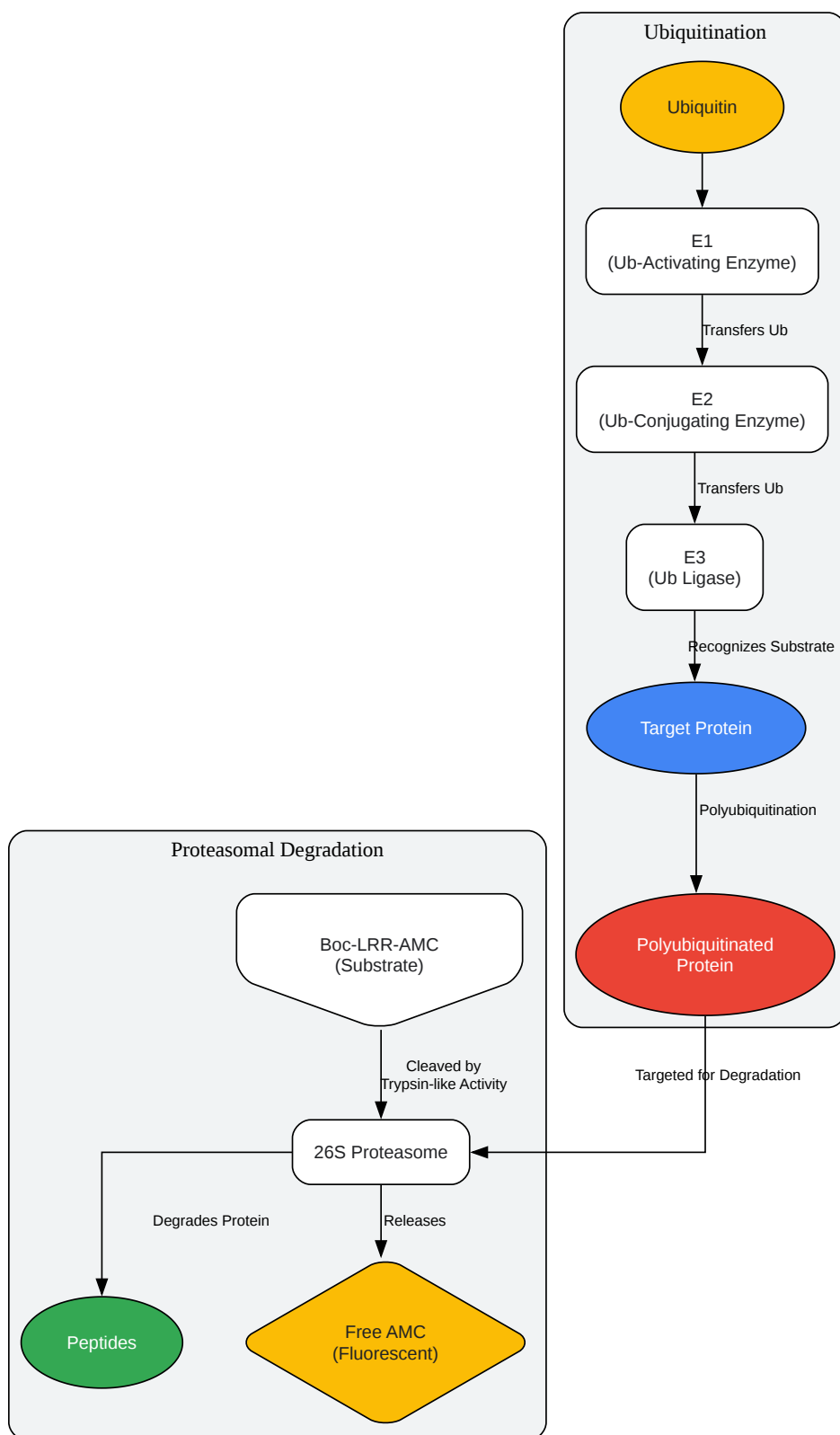
A common issue encountered in **Boc-LRR-AMC** experiments is a weak or absent fluorescent signal. The following guide provides potential causes and solutions to troubleshoot low signal.

Problem: Low or No Fluorescent Signal

This troubleshooting guide follows a logical flow to help you identify the source of the low signal issue.







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